

Technical Guide: Solubility Profile of (Cyclohexylmethyl)(3-methoxypropyl)amine[1]

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Compound of Interest

Compound Name: (Cyclohexylmethyl)(3-methoxypropyl)amine

Cat. No.: B13265429

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Executive Summary & Structural Analysis[1][2]

(Cyclohexylmethyl)(3-methoxypropyl)amine is an amphiphilic secondary amine characterized by a distinct "Push-Pull" solubility behavior due to its dual functional domains.[1] Understanding this structural duality is critical for selecting the correct solvent systems for reaction monitoring (TLC/HPLC) and purification (crystallization/extraction).[1]

Structural Domains[1]

- Lipophilic Domain (Hydrophobic):** The cyclohexylmethyl group provides significant non-polar bulk ($C_6H_{11}-CH_2-$).[1] This moiety drives solubility in low-polarity organic solvents (alkanes, aromatics).[1]
- Hydrophilic Domain (Polar/H-Bonding):** The 3-methoxypropyl chain and the secondary amine ($-NH-$) center act as hydrogen bond acceptors and donors.[1] This facilitates solubility in polar protic solvents (alcohols) and allows for pH-dependent water solubility.[1]

Physicochemical Predictions (In Silico)

Property	Value (Predicted)	Implication
LogP (Octanol/Water)	~2.4 – 2.9	Moderate lipophilicity; prefers organic phase in neutral extraction. [1]
pKa (Conjugate Acid)	~10.2 – 10.8	Highly basic; exists as a cation ($R_2NH_2^+$) at physiological/acidic pH. [1]
H-Bond Donors	1 (NH)	Capable of donating H-bonds to solvents like DMSO/MeOH. [1]
H-Bond Acceptors	2 (N, O)	Enhances solubility in chlorinated solvents via dipole interactions. [1]

Solubility Profile Matrix

The following matrix categorizes the solubility of the free base form of the amine. Note that the hydrochloride salt will exhibit an inverted profile (insoluble in non-polar, soluble in water).[\[1\]](#)

Class 1: Hydrocarbons (Non-Polar)[\[1\]](#)

- n-Hexane / Heptane:Soluble. The cyclohexyl ring disrupts crystal packing and interacts favorably with aliphatic chains.[\[1\]](#) Utility: Ideal for washing away polar impurities if the amine is oiled out, or as a co-solvent in crystallization.
- Toluene:Highly Soluble. The lipophilic domain interacts strongly via van der Waals forces. Utility: Excellent solvent for reaction schemes involving high temperatures (e.g., amidation).[\[1\]](#)

Class 2: Chlorinated & Ethers (Polar Aprotic)[\[1\]](#)

- Dichloromethane (DCM):Miscible/Highly Soluble. The "gold standard" solvent for this compound.[\[1\]](#) DCM interacts with both the amine lone pair and the lipophilic tail. Utility: Primary extraction solvent from aqueous basic workups.[\[1\]](#)

- Tetrahydrofuran (THF) / MTBE: Soluble. Good general-purpose solvents.^[1] Utility: Suitable for Grignard or reductive amination reactions involving this amine.^[1]

Class 3: Alcohols & Water (Polar Protic)^[1]

- Methanol / Ethanol: Miscible. Forms strong hydrogen bond networks with the amine and ether oxygen. Utility: Useful for forming hydrochloride salts (e.g., adding HCl in MeOH).^{[1][2]}
- Water (Neutral pH 7): Sparingly Soluble (<5 mg/mL). The hydrophobic C₁₁ skeleton dominates, preventing bulk dissolution despite the polar head.^[1]
- Water (Acidic pH < 4): Highly Soluble. Protonation of the secondary amine forms a cationic surfactant-like species, rendering it fully water-soluble.^[1]

Summary Table

Solvent Class	Solvent	Solubility Rating	Primary Interaction
Aliphatic	n-Hexane	Soluble	Van der Waals (London Dispersion)
Aromatic	Toluene	High	Van der Waals / -stacking (minor)
Chlorinated	DCM	Miscible	Dipole-Dipole
Ether	THF	High	Dipole-Dipole
Alcohol	Methanol	Miscible	Hydrogen Bonding
Aqueous	Water (pH 7)	Low / Insoluble	Hydrophobic Effect (Dominant)
Aqueous	Water (pH 2)	High	Ion-Dipole (Salt formation)

Experimental Protocols

To validate these profiles for your specific batch (purity dependent), use the following self-validating workflows.

Protocol A: Visual Solubility "Titration"

This rapid screening method determines the approximate solubility limit without expensive instrumentation.

- Preparation: Weigh 10 mg of the amine (oil or solid) into a clear 4 mL vial.
- Addition: Add the solvent in 100 μ L increments using a micropipette.
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
 - Clear Solution: Soluble.[\[1\]](#)[\[3\]](#)
 - Cloudy/Phase Sep: Insoluble.[\[1\]](#)
 - Precipitate: Insoluble (if solid).[\[1\]](#)
- Calculation: If 10 mg dissolves in 100 μ L, solubility is >100 mg/mL. If it requires 2 mL, solubility is ~5 mg/mL.

Protocol B: Gravimetric Saturation (Quantitative)

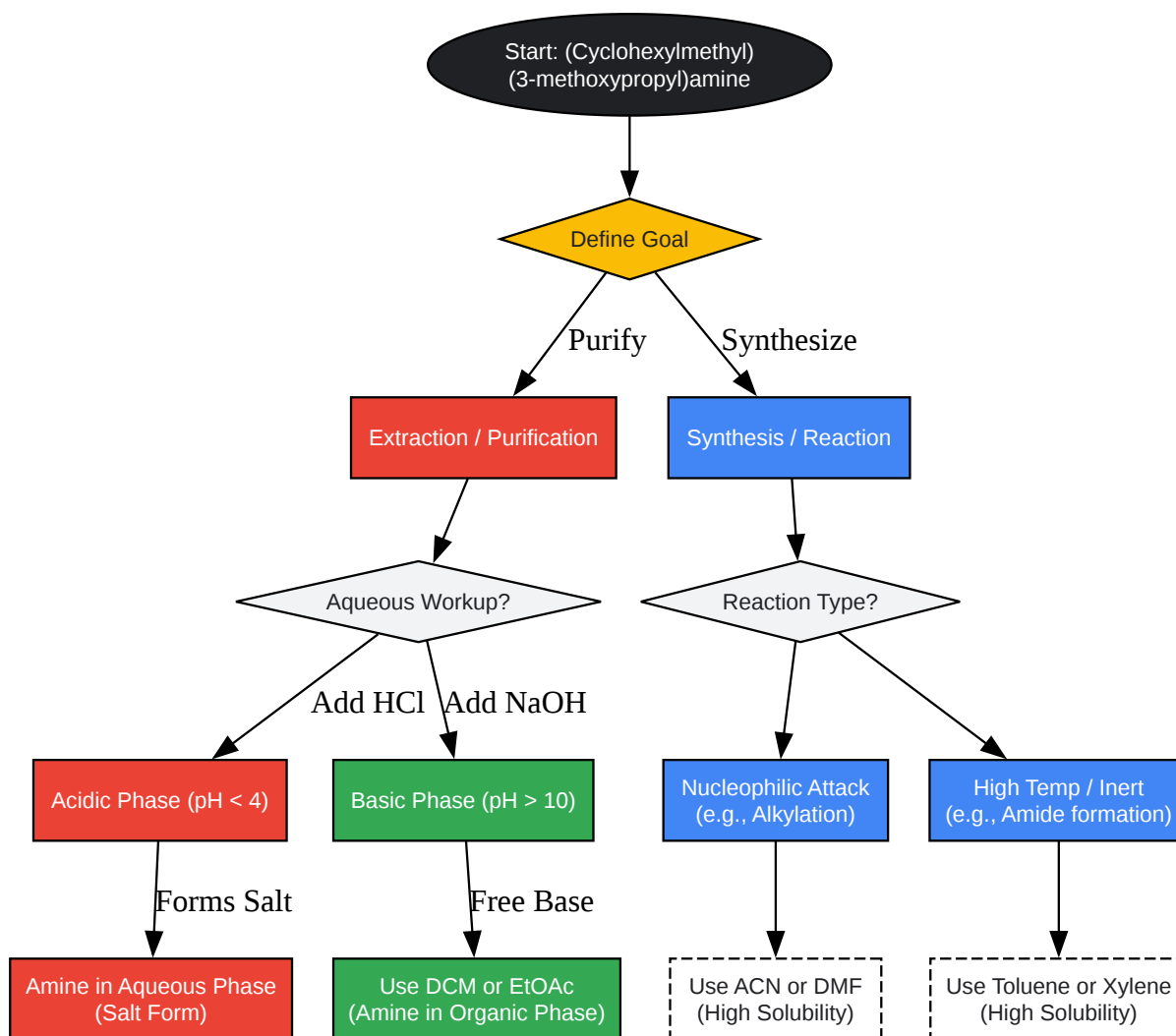
Use this for precise formulation data.[\[1\]](#)

- Saturation: Add excess amine to 5 mL of solvent and stir at 25°C for 4 hours.
- Filtration: Filter the supernatant through a 0.45 μ m PTFE syringe filter (use Nylon for aqueous, PTFE for organic).[\[1\]](#)
- Evaporation: Transfer 1.0 mL of filtrate to a pre-weighed vial. Evaporate solvent under N₂ stream or vacuum.[\[1\]](#)
- Weighing: Weigh the residue.
 - Formula:

[\[1\]](#)

Workflow Visualization

The following diagram illustrates the decision logic for solvent selection based on the intended application (Extraction vs. Reaction).



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Caption: Decision logic for solvent selection based on the physicochemical state (Ionized vs. Neutral) of the amine.

References

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